

Foreword: The Strategic Value of a Bifunctional Halogenated Building Block

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Compound of Interest

Compound Name: *2-Bromo-3-fluoropropionic acid*

CAS No.: 39621-37-9

Cat. No.: B1267303

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In the landscape of modern synthetic chemistry, particularly within drug discovery and materials science, the strategic incorporation of fluorine atoms is a well-established principle for modulating molecular properties. **2-Bromo-3-fluoropropionic acid** (CAS No: 16652-36-1) emerges as a preeminent building block, offering a unique convergence of reactive sites. Its structure, featuring a carboxylic acid, a highly activated α -bromo center, and an influential β -fluoro substituent, provides a versatile platform for constructing complex molecular architectures. This guide provides an in-depth exploration of the core reactivity of this molecule, moving beyond a simple catalog of reactions to explain the underlying electronic and mechanistic principles that govern its transformations. The protocols and insights presented herein are designed to empower researchers to leverage the full synthetic potential of this valuable intermediate.

Molecular Architecture and Electronic Profile

At the heart of **2-Bromo-3-fluoropropionic acid**'s utility is the interplay of its three key functional groups. The electron-withdrawing nature of the carboxylic acid, the bromine atom, and the highly electronegative fluorine atom creates a distinct electronic landscape that dictates its reactivity.

- The α -Carbon (C2): This carbon is doubly activated. It is directly attached to an excellent leaving group (bromine) and is adjacent to the powerful electron-withdrawing carbonyl group. This arrangement significantly enhances its electrophilicity, making it exceptionally susceptible to nucleophilic attack.
- The Carbonyl Group (C1): The carboxylic acid moiety serves as a handle for traditional transformations such as esterification, amide bond formation, and reduction.
- The β -Fluorine (at C3): The fluorine atom exerts a strong negative inductive effect (-I), which is felt throughout the carbon backbone. This influences the acidity of the carboxylic proton and further enhances the electrophilicity of the α -carbon.

Below is a summary of the key physicochemical properties of this compound.

Table 1: Physicochemical Properties of **2-Bromo-3-fluoropropionic Acid**

Property	Value	Reference(s)
CAS Number	16652-36-1	[1]
Molecular Formula	C ₃ H ₄ BrFO ₂	[2]
Molecular Weight	170.97 g/mol	[2]
Appearance	Liquid	
Density	1.954 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.466	
Flash Point	> 110 °C (> 230 °F)	

Core Reactivity Deep Dive: Mechanisms and Applications

The reactivity of **2-Bromo-3-fluoropropionic acid** can be logically dissected by considering the transformations at each functional center.

Nucleophilic Substitution at the α -Carbon: The Workhorse Reaction

The most prominent feature of this molecule's reactivity is the facile displacement of the α -bromide by a wide range of nucleophiles via an S_N2 mechanism. The adjacent carbonyl group plays a crucial role by stabilizing the transition state, thereby lowering the activation energy and dramatically increasing reaction rates compared to corresponding alkyl bromides.^{[3][4]} This makes α -bromo carboxylic acids exceptionally useful synthetic intermediates.^{[3][4]}

S_N2 reaction at the α -carbon.

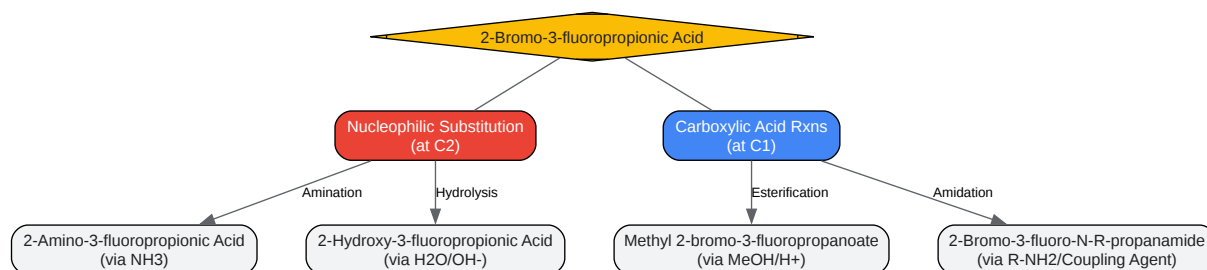
Key Transformations:

- **Synthesis of α -Amino Acids:** Reaction with an excess of ammonia provides a direct route to β -fluoro- α -amino acids, which are valuable building blocks for peptides and pharmaceuticals.^{[3][4]}
- **Synthesis of α -Hydroxy Acids:** Treatment with aqueous base, followed by acidic workup, readily yields 2-hydroxy-3-fluoropropionic acid.^{[3][4]}

Reactions at the Carboxylic Acid Moiety

The carboxylic acid group undergoes a suite of classic transformations, enabling its conversion into other important functional groups.

- **Esterification:** The acid can be converted to its corresponding esters, such as methyl 2-bromo-3-fluoropropanoate, by reaction with an alcohol under acidic catalysis (e.g., *p*-toluenesulfonic acid).^[5] These esters are also valuable intermediates, sometimes offering better solubility in organic solvents.
- **Amide Bond Formation:** The synthesis of amides requires activation of the carboxylic acid, typically by converting it to an acyl chloride (e.g., with thionyl chloride) or by using standard peptide coupling reagents (e.g., DCC, EDC, HATU).^[6] This opens the door to a vast array of derivatives with potential biological activity.

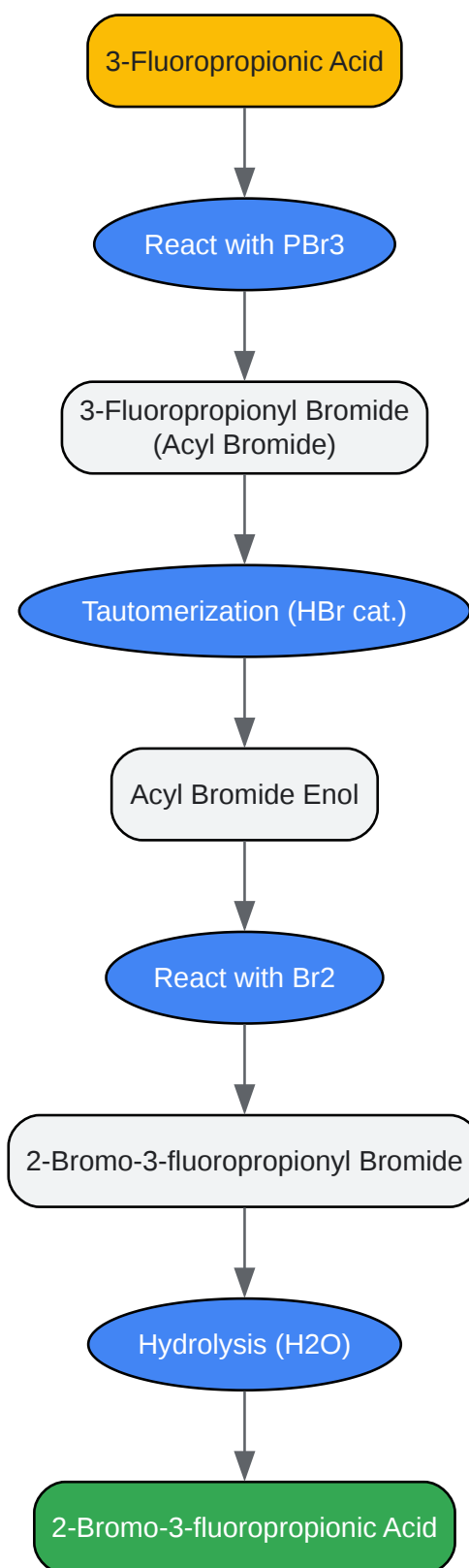


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Overview of primary reaction pathways.

Synthesis via Hell-Volhard-Zelinskii (HVZ) Reaction

The parent compound, **2-Bromo-3-fluoropropionic acid**, is synthesized from 3-fluoropropionic acid via the Hell-Volhard-Zelinskii (HVZ) reaction. This classic method is specific for the α -halogenation of carboxylic acids.^[7] The reaction cannot be accomplished simply with Br₂ under acidic conditions because carboxylic acids do not enolize sufficiently.^{[3][4][8]} The key is the in-situ formation of an acyl bromide using PBr₃, which readily enolizes, allowing for electrophilic attack by bromine at the α -position. Subsequent hydrolysis yields the final product.^{[7][8]}



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Hell-Volhard-Zelinskii (HVZ) synthesis pathway.

Field-Proven Experimental Methodologies

The following protocols are representative of the core transformations described above. They are built upon established procedures for analogous compounds and serve as a robust starting point for experimental design.

Protocol 1: Esterification to Methyl 2-bromo-3-fluoropropanoate

(Adapted from the esterification of 2-bromo-3-phenylpropanoic acid)[5]

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve **2-Bromo-3-fluoropropionic acid** (1.0 eq) in methanol (approx. 10 volumes).
- **Cooling:** Cool the solution to 0 °C in an ice-water bath.
- **Catalyst Addition:** To the stirred solution, add p-Toluenesulfonic acid monohydrate (0.1-0.2 eq) portion-wise, maintaining the temperature at 0 °C.
- **Reaction:** Remove the ice bath and allow the mixture to stir at room temperature. Monitor the reaction progress by TLC or LC-MS until consumption of the starting material is complete (typically 10-12 hours).
- **Workup:** Quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate until gas evolution ceases.
- **Extraction:** Reduce the volume of methanol using a rotary evaporator. Extract the aqueous residue with an organic solvent such as ethyl acetate (2 x volumes).
- **Isolation:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude methyl 2-bromo-3-fluoropropanoate, which can be purified by column chromatography if necessary.

Protocol 2: Synthesis of 2-Amino-3-fluoropropionic acid via Amination

(Based on the general reactivity of α -bromo acids)[4]

- **Reaction Setup:** In a sealed pressure vessel, dissolve **2-Bromo-3-fluoropropionic acid** (1.0 eq) in a large excess of concentrated aqueous ammonia (e.g., 20-50 equivalents).
- **Reaction:** Seal the vessel and stir the mixture at room temperature or with gentle heating (e.g., 40-50 °C) for 24-48 hours. The progress can be monitored by LC-MS.
- **Workup:** After cooling to room temperature, carefully vent the vessel in a fume hood. Evaporate the excess ammonia and water under reduced pressure.
- **Isolation:** The resulting crude solid will be a mixture of the amino acid and ammonium bromide. The product can be purified by recrystallization or ion-exchange chromatography.

Safety, Handling, and Storage

As a corrosive and reactive haloacid, strict adherence to safety protocols is mandatory.

Table 2: GHS Hazard and Precautionary Information

Category	Information	Reference(s)
Pictogram	GHS05 (Corrosion)	
Signal Word	Danger	
Hazard Statements	H314: Causes severe skin burns and eye damage.	[9]
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[10]
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		
P310: Immediately call a POISON CENTER or doctor/physician.		

- Personal Protective Equipment (PPE): Always handle this compound in a well-ventilated chemical fume hood. Wear chemical-resistant gloves (e.g., nitrile), safety goggles, a face shield, and a lab coat.[10]
- Handling: Avoid all personal contact, including inhalation of vapors.[10] Prevent concentration in low-lying areas.[10] In case of a spill, use an inert absorbent material for cleanup and dispose of it as hazardous waste.[11]
- Storage: Store in a cool, dry, and well-ventilated area.[12] Keep the container tightly closed. Store in a corrosive-resistant container with a resistant inner liner.

Conclusion

2-Bromo-3-fluoropropionic acid is a powerful and versatile synthetic intermediate. Its reactivity is dominated by the electrophilic α -carbon, which readily undergoes SN2

displacement, and the carboxylic acid group, which allows for a range of derivatization strategies. The β -fluoro group provides an additional layer of functionality, making the resulting products valuable for applications where fluorine's unique properties are desired. By understanding the mechanistic principles that govern its transformations, researchers can effectively and safely employ this building block to accelerate the synthesis of novel and complex molecules in pharmaceutical and materials science research.

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